

Technical Guide: Laboratory Stewardship of 2-(2-Chloroethoxy)propane

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-(2-Chloroethoxy)propane

CAS No.: 13830-12-1

Cat. No.: B1277445

[Get Quote](#)

CAS: 13830-12-1 | Formula: C₅H₁₁ClO | Structure: Isopropyl 2-chloroethyl ether[1]

Executive Technical Summary

2-(2-Chloroethoxy)propane is a bifunctional ether-alkyl chloride intermediate.[1] Its utility in drug development lies in its ability to introduce the 2-isopropoxyethyl motif via nucleophilic substitution.[1] However, its chemical architecture presents a dual-hazard profile:[1]

- Peroxidation: The isopropyl group adjacent to the ether oxygen possesses a tertiary hydrogen, making it highly susceptible to radical auto-oxidation and peroxide formation (Class B Peroxide Former).[1]
- Alkylation: As a primary alkyl chloride, it is a potent electrophile capable of alkylating DNA/proteins, necessitating handling procedures aligned with potential genotoxins.[1]

Physicochemical & Hazard Profile

Property	Value / Description	Critical Implication
Molecular Weight	122.59 g/mol	Volatile; vapor management is critical.[1]
Boiling Point	~129°C	Moderate volatility; difficult to remove by rotary evaporation without vacuum.[1]
Flash Point	~29°C (Est.)[1][2]	Flammable Liquid (Category 3). Ground all glassware.[1]
Density	~0.97 g/mL	Immiscible with water; heavier than some organic solvents but lighter than water.[1]
Solubility	Organic solvents (DCM, THF)	Compatible with standard organic synthesis workflows.[1]
Reactivity	Alkylating Agent	Potential Mutagen. Use barrier protection.[1]
Stability	Peroxide Former	Explosion Hazard upon concentration or distillation.[1]

The Peroxide Management Protocol

The presence of the isopropyl ether linkage (-O-CH(CH₃)₂) creates a site with low bond dissociation energy, facilitating radical abstraction and subsequent formation of hydroperoxides.[1]

Mechanism of Hazard

Atmospheric oxygen reacts with the alpha-carbon (adjacent to oxygen) to form unstable hydroperoxides.[1] These can concentrate during evaporation or distillation, leading to detonation.[1]

Testing & Validation Workflow

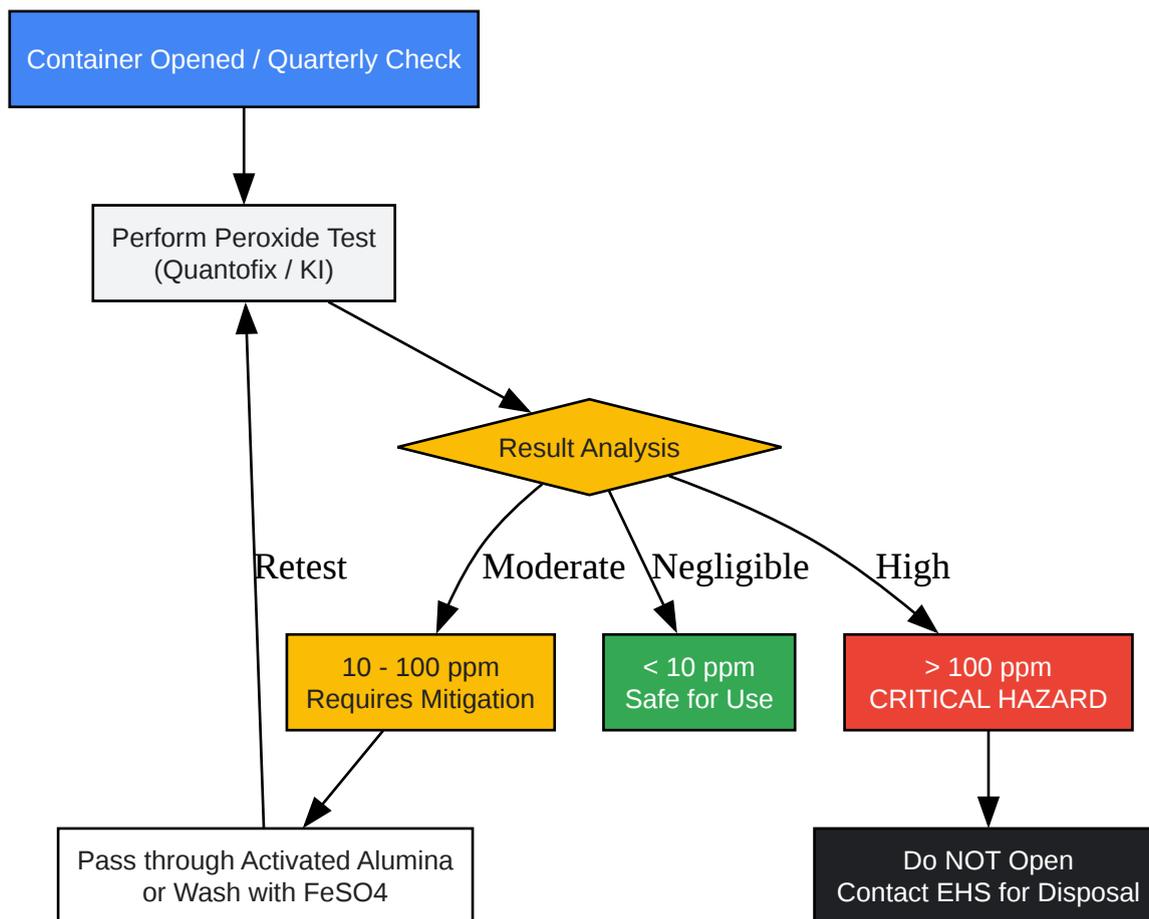
Frequency: Test upon opening, and every 3 months thereafter. Method:

- Quantofix® Peroxide Test Strips: Semi-quantitative (Range 0-100 ppm).
- KI Starch Test (Traditional): Add 1 mL solvent to 1 mL 10% KI + dilute HCl.[1] Yellow/Brown = Positive.[1]

Decision Logic:

- < 10 ppm: Safe for general use.[1]
- 10 - 100 ppm: Must be treated to remove peroxides (Alumina column or Ferrous Sulfate wash) before concentration.[1]
- > 100 ppm: DO NOT TOUCH. Contact EHS for remote disposal/detonation.[1]

Visualization: Peroxide Decision Tree



[Click to download full resolution via product page](#)

Figure 1: Decision logic for managing peroxide risks in isopropyl ether derivatives.

Storage Architecture

Proper storage is the primary defense against degradation and hazard escalation.[1]

- Atmosphere: Store under an inert blanket of Argon or Nitrogen.[1] Argon is preferred as it is heavier than air and settles over the liquid surface, effectively excluding oxygen.
- Temperature: Refrigerate at 2–8°C. Cold storage slows the kinetics of auto-oxidation and hydrolysis.[1]
- Container:
 - Material: Amber borosilicate glass (protects from UV-initiated radical formation).[1]
 - Seal: Teflon-lined screw caps.[1] Parafilm is insufficient for long-term storage of volatile alkyl chlorides.[1]
 - Septum Use: If used frequently, store in a Sure/Seal™ bottle to allow needle extraction without exposing the bulk liquid to air.[1]

Handling & Synthesis Workflow

Scenario: Nucleophilic substitution reaction (e.g., alkylation of a phenol).

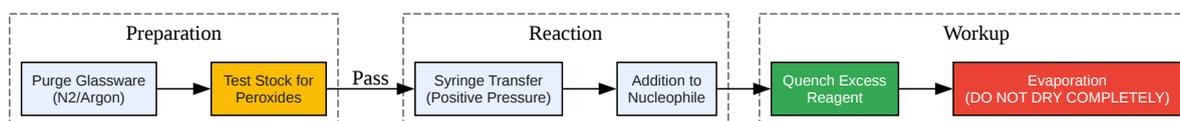
Personal Protective Equipment (PPE)[1]

- Respiratory: Work strictly within a certified Fume Hood.[1]
- Dermal:
 - Standard: Double-gloving with Nitrile (0.11 mm) provides only splash protection.[1]
 - Critical: For spill cleanup or prolonged handling, use Silver Shield® / 4H® (Laminate) gloves.[1] Small chlorinated ethers permeate standard nitrile rapidly.[1]
- Ocular: Chemical splash goggles.[1]

Experimental Protocol

- Inert Setup: Flame-dry glassware and cool under nitrogen flow.
- Reagent Transfer:
 - Do not pour.[1][3] Use a glass syringe with a long needle to withdraw the liquid through a septum.[1]
 - Technique: "Positive Pressure" withdrawal to prevent air intake into the stock bottle.[1]
- Reaction:
 - Add **2-(2-Chloroethoxy)propane** dropwise to the nucleophile/base mixture.[1]
 - Note on Kinetics: The reaction may be slower than simple alkyl bromides/iodides.[1] Heating may be required, but never distill to dryness if unreacted ether remains.[1]
- Quenching:
 - Quench reaction mixture with water/ammonium chloride before any concentration steps to ensure any excess alkylating agent is diluted or hydrolyzed.[1]

Visualization: Synthesis Safety Workflow



[Click to download full resolution via product page](#)

Figure 2: Safe handling workflow emphasizing peroxide testing and evaporation safety.

Emergency Response Spills

Do NOT wash with water immediately. The compound is immiscible and will spread.[1]

- Evacuate: Clear the immediate area.
- Absorb: Use a Universal Absorbent (vermiculite or polypropylene pads).[1]
- Decontaminate: Once absorbed, wipe the surface with a dilute surfactant solution, then water.[1]
- Disposal: Seal absorbent in a hazardous waste bag labeled "Flammable/Toxic - Chlorinated Organic."

Exposure

- Skin: Wash with soap and water for 15 minutes.[1] The lipophilic nature requires soap to remove it from skin pores.[1]
- Eyes: Rinse for 15 minutes.[1][3] Seek medical attention immediately (corneal damage risk). [1][3][4]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 8022540, **2-(2-Chloroethoxy)propane**.[1] Retrieved from [[Link](#)][1]
- Clark, D. E. (2001).[1] Peroxides and Peroxide-Forming Compounds.[1] Chemical Health and Safety, 8(5), 12-22.[1] (Standard protocol for ether peroxide management).[1]
- Occupational Safety and Health Administration (OSHA).Occupational Exposure to Hazardous Chemicals in Laboratories.[1] 29 CFR 1910.1450.[1] Retrieved from [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-\(2-Chloroethoxy\)propane | C5H11ClO | CID 8022540 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chemicalbook.com \[chemicalbook.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. beaufort.tricare.mil \[beaufort.tricare.mil\]](#)
- To cite this document: BenchChem. [Technical Guide: Laboratory Stewardship of 2-(2-Chloroethoxy)propane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1277445#proper-laboratory-handling-and-storage-of-2-2-chloroethoxy-propane\]](https://www.benchchem.com/product/b1277445#proper-laboratory-handling-and-storage-of-2-2-chloroethoxy-propane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com